# Application Note: 2-

| Compound of Interest | |
|---|---|
| Compound Name: | 2-Phenoxyethyl (benzyloxy)acetate |
| CAS No.: | 60359-64-0 |
| Cat. No.: | B14607760 |

## Executive Summary

The development of highly substantive, low-volatility fragrance fixatives is a critical focus in modern perfumery and cosmetic formulation. **2-Phenoxye** this compound serves as a superior structural fixative. This application note details the chemical profiling, a self-validating synthesis protocol, and the

## Chemical Profiling & Olfactory Dynamics

The structural architecture of **2-Phenoxyethyl (benzyloxy)acetate** is deliberately designed to maximize intermolecular interactions within a fragrance

- 2-Phenoxyethanol: A globally approved cosmetic preservative and known fragrance fixative.
- Benzyloxyacetic acid (CAS 30379-55-6): A versatile synthetic building block that provides a heavy, ether-rich backbone[1].

Similar to its lighter structural analog, 2-phenoxyethyl isobutyrate (commercially known as Phenirat), which is widely utilized for its fruity-floral and ros a heart note to a deep, tenacious base note.

Table 1: Physicochemical & Olfactory Profile of **2-Phenoxyethyl (benzyloxy)acetate**

| Parameter |
|---|
| Chemical Name |
| Molecular Formula |
| Molecular Weight |
| Appearance |
| Odor Profile |
| Volatility / Note |
| Solubility |

## Synthesis & Purification Protocol (Self-Validating Workflow)

The following methodology outlines the Fischer esterification of 2-phenoxyethanol with benzyloxyacetic acid. As a Senior Application Scientist, I have

### Materials Required:

- 2-Phenoxyethanol (>99% olfactory grade)
- Benzyloxyacetic acid (95% purity)[1]

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- p-Toluenesulfonic acid monohydrate (p-TsOH)
- Toluene (ACS Reagent grade)
- 5% w/v Aqueous Sodium Carbonate ($Na_2CO_3$)

## Step-by-Step Methodology:

- Reaction Assembly: Charge a round-bottom flask equipped with a Dean-Stark trap and reflux condenser with 1.0 molar equivalent of 2-phenoxyeth
  - Causality: A 5% molar excess of the acid is deliberately chosen to drive the equilibrium forward and ensure the complete consumption of 2-phen
- Catalysis & Azeotropic Distillation: Add 1 mol% p-TsOH as the acid catalyst and sufficient toluene to achieve a 1M solute concentration. Heat the m
  - Causality: The Dean-Stark apparatus continuously removes the water byproduct via azeotropic distillation. According to Le Chatelier's principle, t
- Neutralization & Washing: Once water evolution ceases (typically 4-6 hours), cool the reaction mixture to room temperature. Wash the organic laye
  - Causality: This is a critical olfactory purification step. The alkaline wash neutralizes the p-TsOH catalyst and converts any unreacted benzyloxyac
- Solvent Removal & Distillation: Dry the organic layer over anhydrous $Na_2SO_4$, filter, and concentrate under reduced pressure to remove toluene. Su
  - Causality: High-vacuum distillation is mandatory. The high molecular weight of the ester means its atmospheric boiling point would exceed its the
- Analytical Validation (QC Checkpoint): Before organoleptic evaluation, titrate a 1g sample of the distillate to determine the Acid Value.
  - Validation Metric: The Acid Value must be < 0.5 mg KOH/g. If the value is higher, the washing step failed, and the batch must be re-processed. C

## Formulation & Fixative Performance

In fragrance chemistry, fixatives operate by forming intermolecular hydrogen bonds with highly volatile top and heart notes (such as aliphatic aldehyde

Because **2-Phenoxyethyl (benzyloxy)acetate** contains two ether oxygen atoms and one ester carbonyl group, it acts as an excellent hydrogen-bonc ether network push its longevity significantly further, making it a true base note anchor.

Table 2: Comparative Evaporation & Tenacity Analysis (Blotter Test)

| Fragrance Material | Molecular Weight |
|---|---|
| Phenoxyethanol | 138.16 g/mol |
| Phenoxyethyl isobutyrate | 208.25 g/mol |
| 2-Phenoxyethyl (benzyloxy)acetate | 286.32 g/mol |
| Benzyl salicylate | 228.24 g/mol |

## Experimental Workflow

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Fig 1: End-to-end workflow for the synthesis, QC, and evaluation of fragrance fixatives.

**References[3] Phenirat® (103-60-6): Fruity-Floral Rose Ester – Fragrance Ingredier
Oa1PCOv-i9S_sh6QZcXOlQNbjtpV3sH7D-h7wzJObQvNwbCERef448YedIYnbalwNh
Fraterworks,https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZI
q321Tx4k8tuXbqgkkN4Cpb97DSQ6vnk1ihqIck1U7K22CnJWYKjrbOA2uyO77X0Kd9
Benzyloxyacetic acid 95 30379-55-6, Sigma-Aldrich,https://vertexaisearch.cloud.gc
redirect/AUZIYQFIYW9Vzhbiko9Y3dv6nNhjfKaUJ90cgxbzXYpWAhhfdGheB5IID4eS
Q7QiobqblxFqzb6nlEA==[1] PHENOXETOL, Ataman Kimya,https://vertexaisearch.c
redirect/AUZIYQHVdn2ASPdkMRVOu6nsQBICzHd_sbR8dX7UhoAH4_eWe8dWEoK**

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## Sources

- 1. ベンジルオキシ酢酸 95% | Sigma-Aldrich [sigmaaldrich.com]
- 2. Phenirat® (103-60-6): Fruity-Floral Rose Ester – Fragrance Ingredient — Scentspiracy [scentspiracy.com]
- 3. fraterworks.com [fraterworks.com]
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